

How to dissolve SB-258585 hydrochloride for cell culture experiments

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Compound of Interest

Compound Name: SB-258585 hydrochloride

Cat. No.: B10765216 Get Quote

Application Notes for SB-258585 Hydrochloride in Cell Culture

Introduction

SB-258585 hydrochloride is a potent and selective antagonist of the serotonin 6 (5-HT6) receptor, exhibiting a high binding affinity with a pKi of 8.6. This compound is widely utilized in neuroscience research to investigate the roles of the 5-HT6 receptor, a G protein-coupled receptor predominantly expressed in the central nervous system.[1] By blocking this receptor, SB-258585 inhibits serotonin-mediated signaling, which in turn modulates the release of crucial neurotransmitters such as acetylcholine and glutamate.[1] Its selectivity makes it a valuable tool for studying cognitive processes, with potential applications in research related to Alzheimer's disease and schizophrenia.[1][2]

Mechanism of Action

SB-258585 acts as a competitive antagonist at the 5-HT6 receptor. The 5-HT6 receptor is constitutively active and positively coupled to adenylyl cyclase. Activation of the receptor by its endogenous ligand, serotonin (5-HT), leads to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels. SB-258585 blocks this interaction, thereby inhibiting the downstream signaling cascade. In HeLa cells expressing the human 5-HT6 receptor, SB-258585 has been shown to inhibit 5-HT-induced cAMP accumulation with an IC50 of 0.019 μ M.

[3]



Quantitative Data Summary

Solubility of SB-258585 Hydrochloride

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	50 mM - 238.63 mM[4]	20 mg/mL[5], 26.19 mg/mL, 125 mg/mL[4]	Warming to 60°C and using newly opened DMSO can aid dissolution at higher concentrations.[4]
Water	10 mM	5.24 mg/mL	
PBS (pH 7.2)	Not specified	10 mg/mL[5]	
DMF	Not specified	15 mg/mL[5]	
Ethanol	Not specified	0.25 mg/mL[5]	Low solubility.

Recommended Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	+4°C	Short-term (days to weeks)	Store in a dry, dark environment.[1]
Solid Powder	-20°C[1]	Long-term (months to years)	Store in a dry, dark environment.[1]
Stock Solution (in DMSO)	-20°C[4]	Up to 1 month[4]	Aliquot to avoid repeated freeze-thaw cycles.[4][6]
Stock Solution (in DMSO)	-80°C[4]	Up to 6 months[4]	Aliquot to avoid repeated freeze-thaw cycles.[4][6]



Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which can be further diluted for cell culture experiments.

Materials:

- SB-258585 hydrochloride (Molecular Weight: 523.82 g/mol, may vary by batch)
- Anhydrous/high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of SB-258585 hydrochloride powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 26.19 mg.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
 - Example: 50 mM x 1 mL x 523.82 / 1000 = 26.19 mg
- Dissolution: Add the appropriate volume of DMSO to the vial containing the weighed powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved.
 Gentle warming (up to 60°C) may be applied to facilitate the dissolution of higher concentrations.[4]

Methodological & Application





- Aliquoting: Dispense the stock solution into single-use, sterile aliquots (e.g., 10-20 μL) in microcentrifuge tubes or cryovials. This is critical to prevent degradation from repeated freeze-thaw cycles.[4]
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[4]

Protocol 2: Preparation of Working Concentration for Cell Culture

This protocol details the dilution of the DMSO stock solution into a complete cell culture medium for treating cells.

Materials:

- 50 mM SB-258585 hydrochloride stock solution in DMSO
- Complete cell culture medium (pre-warmed to 37°C)
- Sterile microcentrifuge tubes
- Pipettes

Procedure:

- Thaw Stock Solution: Remove one aliquot of the 50 mM stock solution from the freezer and thaw it at room temperature.
- Serial Dilution (Recommended): To achieve a final low micromolar or nanomolar concentration, it is best to perform serial dilutions.
 - \circ Example for a 10 μM final concentration: a. Prepare an intermediate dilution by adding 2 μL of the 50 mM stock solution to 998 μL of pre-warmed complete medium. This results in a 100 μM intermediate solution. Mix well by gentle pipetting. b. Add the required volume of the 100 μM intermediate solution to your cell culture plate wells to achieve the final 10 μM concentration. For example, add 100 μL of the 100 μM solution to 900 μL of medium in a well.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic, typically below 0.5%.[6]



- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO (without the compound) to a separate set of cells. This is essential to distinguish the effects of the compound from the effects of the solvent.
- Dose-Response: For initial experiments, it is highly recommended to perform a dose-response curve (e.g., 1 nM to 100 μM) to determine the optimal working concentration for your specific cell line and experimental conditions.[6]

Visualizations





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